

An In-depth Technical Guide to the Physical and Chemical Properties of Cycloheptanone

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Compound of Interest

Compound Name: Cycloheptanone

Cat. No.: B156872

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Introduction

Cycloheptanone, also known as suberone, is a seven-membered cyclic ketone with the chemical formula $C_7H_{12}O$.^{[1][2]} It is a colorless to pale yellow, volatile liquid with a characteristic camphor- or peppermint-like odor.^{[2][3]} This versatile compound serves as a crucial intermediate and building block in organic synthesis, particularly in the pharmaceutical industry for the preparation of various therapeutic agents.^{[4][5]} Its unique seven-membered ring structure imparts specific conformational and reactivity characteristics that are of significant interest in medicinal chemistry and material science. This guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **cycloheptanone**, along with detailed experimental protocols for its key transformations.

Physical and Chemical Properties

The fundamental physical and chemical properties of **cycloheptanone** are summarized in the tables below for easy reference and comparison.

General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₂ O	[1][2]
Molar Mass	112.17 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1][2]
Odor	Camphor- or peppermint-like	[2][3]
Density	0.951 g/mL at 25 °C	[6]
Boiling Point	179 °C	[6]
Melting Point	-28 °C	
Flash Point	56 °C (133 °F)	[1]
Refractive Index (n ²⁰ /D)	1.461	[6]
Solubility	Insoluble in water; soluble in ethanol and ether	[1][2]

Spectroscopic Data

Spectroscopic Technique	Key Peaks/Signals	Reference(s)
Infrared (IR) Spectroscopy	Strong C=O stretch around 1705 cm ⁻¹	[7][8]
¹ H NMR Spectroscopy	Multiplet at ~2.49 ppm (4H, α-protons), Multiplet at ~1.5-1.9 ppm (8H, other ring protons)	[9][10]
¹³ C NMR Spectroscopy	Carbonyl carbon at ~214 ppm, α-carbons at ~44 ppm, other ring carbons at ~30, 28, and 24 ppm	[5][11]
Mass Spectrometry (MS)	Molecular ion (M ⁺) peak at m/z 112. Key fragments at m/z 84, 68, 55.	[12][13]

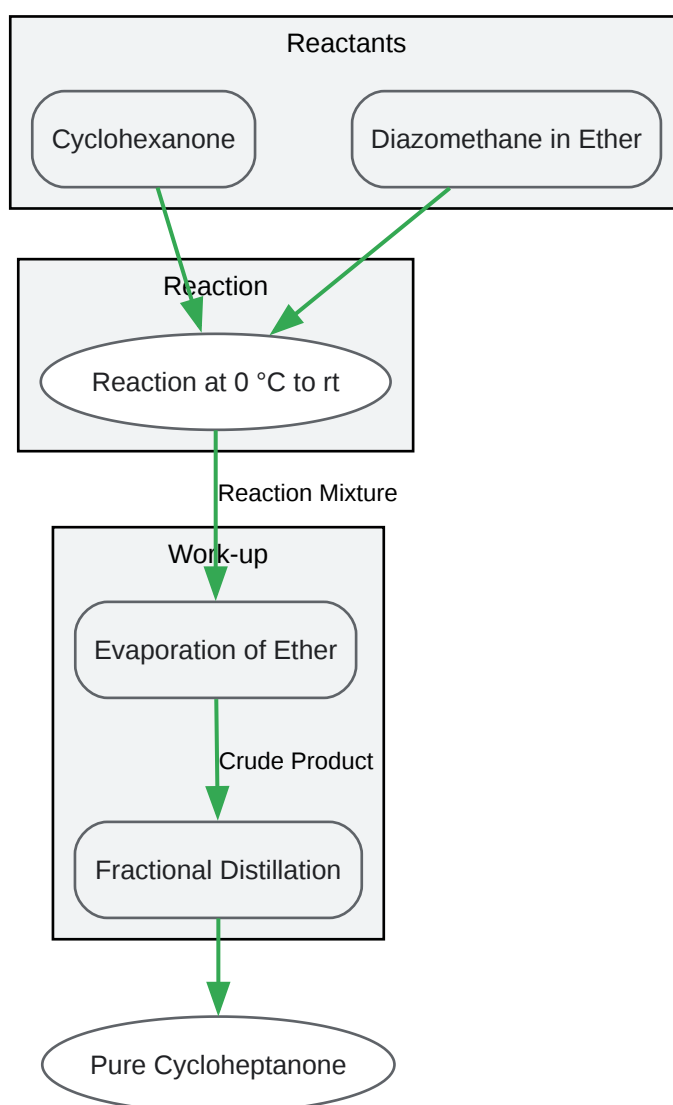
Chemical Synthesis and Reactions

Cycloheptanone can be synthesized through various methods, including ring expansion of cyclohexanone and cyclization of suberic acid derivatives. It undergoes a range of chemical reactions typical of ketones, which are fundamental to its utility in organic synthesis.

Synthesis via Ring Expansion of Cyclohexanone

A common laboratory-scale synthesis involves the Tiffeneau-Demjanov ring expansion of cyclohexanone using diazomethane.[1][14]

Workflow for Cycloheptanone Synthesis via Ring Expansion



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Caption: Synthesis of **Cycloheptanone** via Ring Expansion.

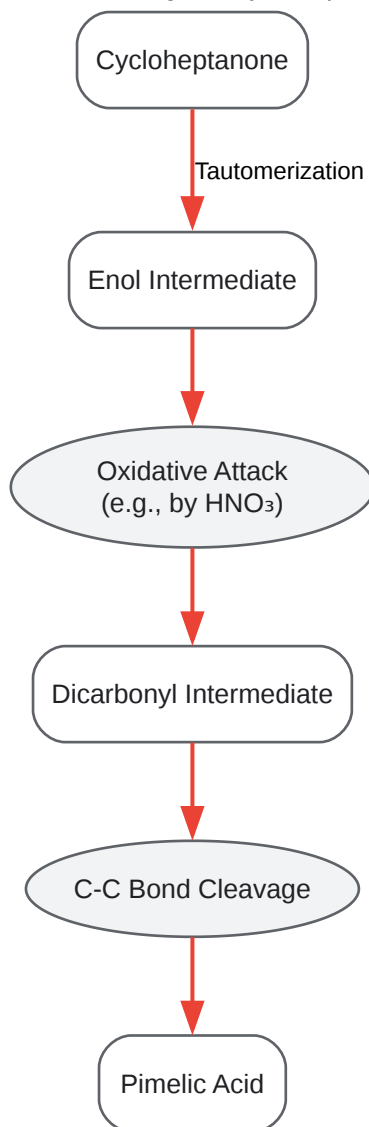
This protocol is adapted from established procedures for diazomethane reactions.

- **Preparation of Diazomethane Solution:** A solution of diazomethane in ether is prepared from a suitable precursor (e.g., Diazald®) following standard, well-established safety protocols. Caution: Diazomethane is toxic and explosive. All operations should be conducted in a fume hood with appropriate safety shielding.
- **Reaction:** To a cooled (0 °C) solution of cyclohexanone (1.0 eq) in ether, the ethereal solution of diazomethane is added portion-wise with gentle stirring. The reaction is allowed to warm to room temperature and stirred until the yellow color of diazomethane disappears, indicating its consumption.
- **Work-up and Purification:** The reaction mixture is carefully concentrated under reduced pressure to remove the ether solvent. The resulting crude **cycloheptanone** is then purified by fractional distillation under reduced pressure.[\[2\]](#)[\[15\]](#)

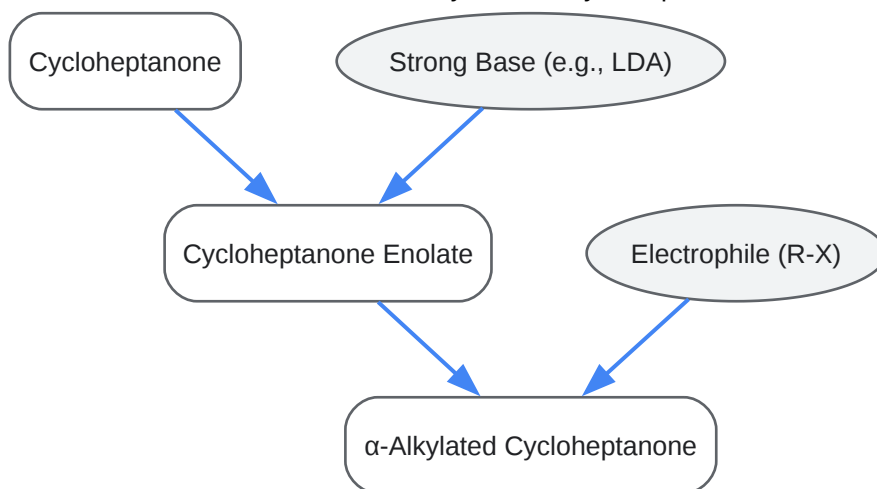
Key Chemical Reactions

Cycloheptanone can be oxidatively cleaved to form pimelic acid, a valuable dicarboxylic acid used in the synthesis of polymers and fragrances.[\[16\]](#)

Oxidative Cleavage of Cycloheptanone



Enolate Formation and Alkylation of Cycloheptanone



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